

# High-Temperature Strength of TiB<sub>2</sub>-TiC Composites: A Comparative Guide

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## Compound of Interest

Compound Name: *Titanium diboride*

CAS No.: *12045-63-5*

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In the demanding environments of high-temperature applications, material selection is paramount. **Titanium diboride** (TiB<sub>2</sub>) and titanium carbide (TiC) composites have emerged as promising candidates due to their exceptional thermal stability and mechanical properties. This guide provides an objective comparison of the high-temperature strength of TiB<sub>2</sub>-TiC composites against other leading high-temperature ceramics, supported by experimental data, detailed methodologies, and mechanistic insights.

## Comparative Analysis of High-Temperature Mechanical Properties

The high-temperature performance of ceramic composites is critical for their application in extreme environments. This section presents a comparative summary of the flexural strength, fracture toughness, and hardness of TiB<sub>2</sub>-TiC composites against silicon carbide (SiC) and zirconium diboride-silicon carbide (ZrB<sub>2</sub>-SiC) composites at elevated temperatures.

## Data Presentation

The following tables summarize the quantitative data gathered from various experimental studies. It is important to note that the properties of these composites are highly dependent on the specific composition (e.g., vol% of reinforcement) and the synthesis method employed.

Table 1: High-Temperature Flexural Strength of Ceramic Composites

Material Composition	Sintering Method	Test Temperature (°C)	Flexural Strength (MPa)	Reference
TiB <sub>2</sub> -30wt% TiC	Spark Plasma Sintering	Room Temperature	739	[1]
TiB <sub>2</sub> -30wt% TiC	Spark Plasma Sintering	1400	439	[2]
Monolithic TiC	Hot Pressing	1400	247	[2]
B <sub>4</sub> C-10%TiB <sub>2</sub> -30%TiC	Reaction Sintering	Room Temperature	425	[3]
SiC-10vol% TiB <sub>2</sub>	Spark Plasma Sintering	Room Temperature	553	[4]
ZrB <sub>2</sub> -20vol% SiC	Hot Pressing	1500	240	[5]
ZrB <sub>2</sub> -30vol% SiC	Hot Pressing	1800	48 - 112	N/A

Table 2: High-Temperature Fracture Toughness of Ceramic Composites

Material Composition	Sintering Method	Test Temperature (°C)	Fracture Toughness (MPa·m <sup>1/2</sup> )	Reference
TiB <sub>2</sub> -TiC-Ni (5 wt%)	Sintering	Room Temperature	7.41	N/A
TiB <sub>2</sub> -TiC-Ni (10 wt%)	Sintering	Room Temperature	8.44	N/A
B <sub>4</sub> C-10%TiB <sub>2</sub> -30%TiC	Reaction Sintering	Room Temperature	8.2	[3]
SiC-10vol% TiB <sub>2</sub>	Spark Plasma Sintering	Room Temperature	5.7	[4]
SiC-TiB <sub>2</sub> -TiC (60-25-15 vol%)	Spark Plasma Sintering	Room Temperature	6.2	[6]
ZrB <sub>2</sub> -20wt% SiC	High Pressure Sintering	Room Temperature	6.49 - 7.06	[7]

Table 3: High-Temperature Hardness of Ceramic Composites

Material Composition	Sintering Method	Test Temperature (°C)	Hardness (GPa)	Reference
TiB <sub>2</sub> -30wt% TiC	Spark Plasma Sintering	Room Temperature	22.2	[1]
TiC-TiB <sub>2</sub>	Combustion Synthesis	Room Temperature	28.5	[6]
SiC-10vol% TiB <sub>2</sub>	Spark Plasma Sintering	Room Temperature	28	[4]
ZrB <sub>2</sub> -20wt% SiC	High Pressure Sintering	Room Temperature	16.68 - 24.18	[7]

## Experimental Protocols

The data presented in this guide are derived from rigorous experimental procedures. The following sections detail the methodologies for material synthesis and high-temperature mechanical testing.

### Material Synthesis

Spark Plasma Sintering (SPS): A common method for producing dense ceramic composites.<sup>[8]</sup>

- **Powder Preparation:** Starting powders of TiB<sub>2</sub>, TiC, and any additives are mixed in desired proportions, often using ball milling to ensure homogeneity.
- **Die Setup:** The mixed powder is placed in a graphite die.
- **Sintering Process:** A pulsed direct current is passed through the graphite die and the powder compact, while uniaxial pressure is applied. This combination of electrical current and pressure allows for rapid heating and densification at lower temperatures and shorter holding times compared to conventional sintering methods. Typical SPS parameters for TiB<sub>2</sub>-TiC composites involve temperatures ranging from 1500°C to 2000°C and pressures from 30 to 80 MPa, with holding times of 5 to 15 minutes.<sup>[1][9]</sup>

Self-Propagating High-Temperature Synthesis (SHS): An energy-efficient method that utilizes the exothermic reaction between reactants to synthesize materials.<sup>[10][11]</sup>

- **Reactant Mixing:** Elemental or compound powders (e.g., Ti, B<sub>4</sub>C, and C) are mixed in a stoichiometric ratio.
- **Ignition:** The powder mixture is ignited at a point by a heat source (e.g., a heated tungsten coil).
- **Combustion Wave Propagation:** Once ignited, a self-sustaining combustion wave propagates through the reactant mixture, converting it into the desired composite product.
- **Densification:** The synthesized porous composite can be densified simultaneously or in a subsequent step, for instance by applying high pressure during or immediately after the SHS reaction.

## High-Temperature Mechanical Testing

Flexural Strength (Three-Point Bending Test): This test is widely used to determine the modulus of rupture of brittle materials at elevated temperatures.[\[1\]](#)

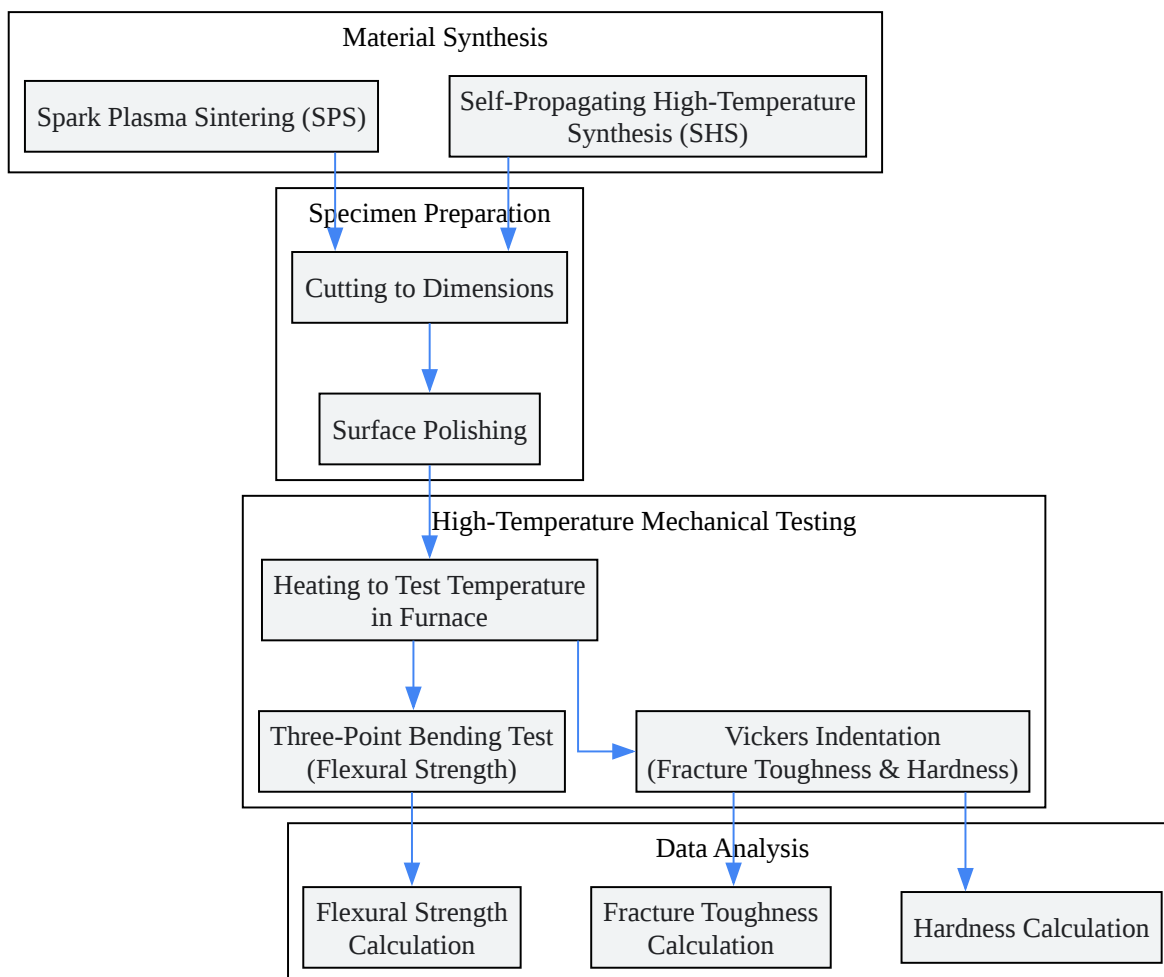
- Specimen Preparation: Rectangular bar specimens are prepared with precise dimensions.
- Test Setup: The specimen is placed on two support pins within a high-temperature furnace. A third loading pin is positioned at the center of the specimen on the opposite side.
- Heating: The furnace heats the specimen to the desired test temperature.
- Loading: A compressive load is applied to the central loading pin at a constant displacement rate until the specimen fractures.
- Data Acquisition: The fracture load is recorded to calculate the flexural strength.

Fracture Toughness (Indentation Fracture Method): A common technique to estimate the fracture toughness of ceramics.[\[12\]](#)

- Surface Preparation: The surface of the ceramic specimen is polished to a mirror finish.
- Indentation: A Vickers diamond indenter is used to create an indentation on the polished surface at a specific load.
- Crack Measurement: The lengths of the radial cracks emanating from the corners of the indentation are measured using an optical microscope.
- Calculation: The fracture toughness is calculated using a formula that relates the indentation load, the crack lengths, and the material's elastic modulus and hardness.

## Mandatory Visualization

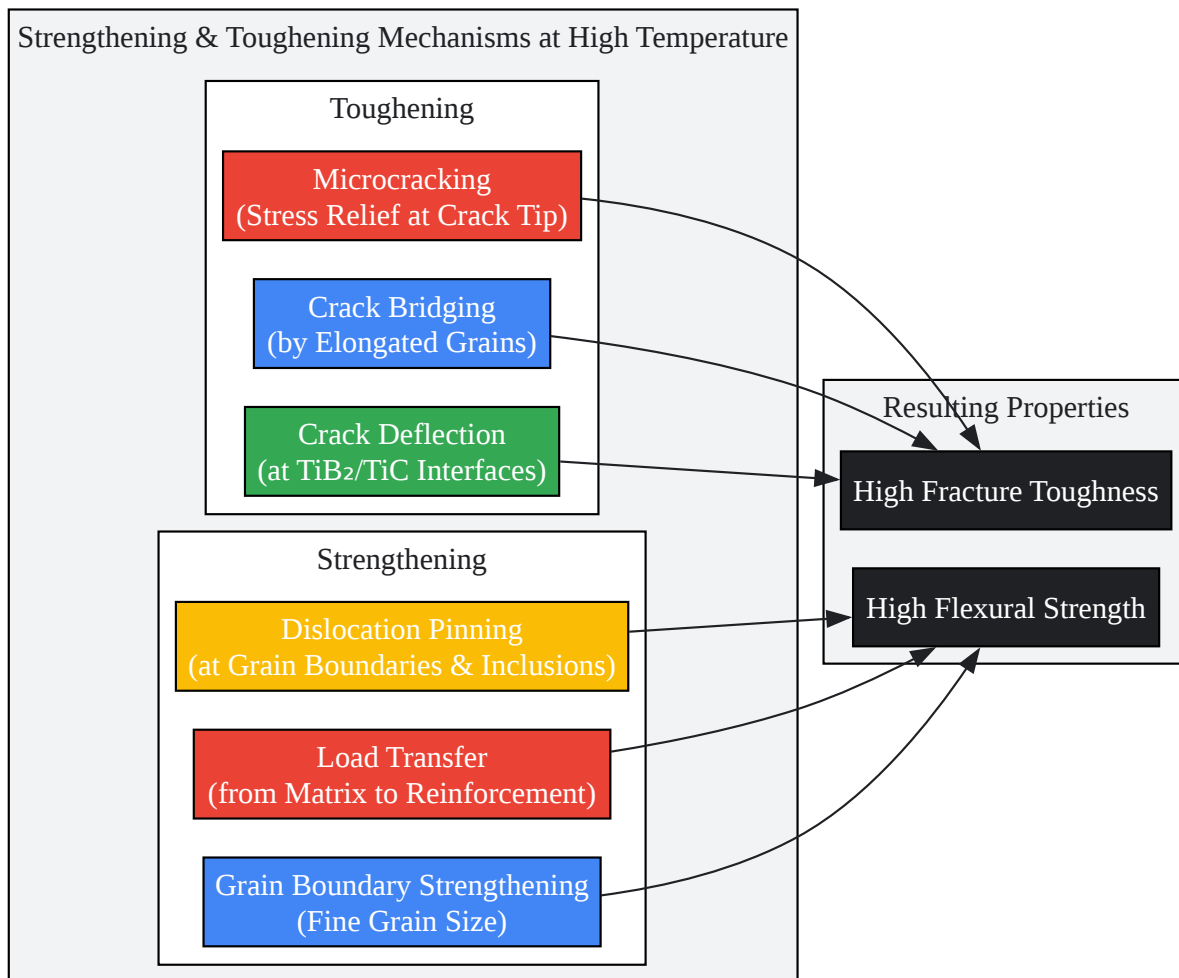
## Experimental Workflow for High-Temperature Mechanical Testing



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Caption: Experimental workflow for high-temperature mechanical property evaluation.

## High-Temperature Strengthening and Toughening Mechanisms in TiB<sub>2</sub>-TiC Composites



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Caption: Interplay of high-temperature strengthening and toughening mechanisms.

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